

Application Notes: Markovnikov Hydration of Alkynes with HgSO₄ Catalyst

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Compound of Interest

Compound Name: *Mercury(II) sulfate*

Cat. No.: *B179487*

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Introduction

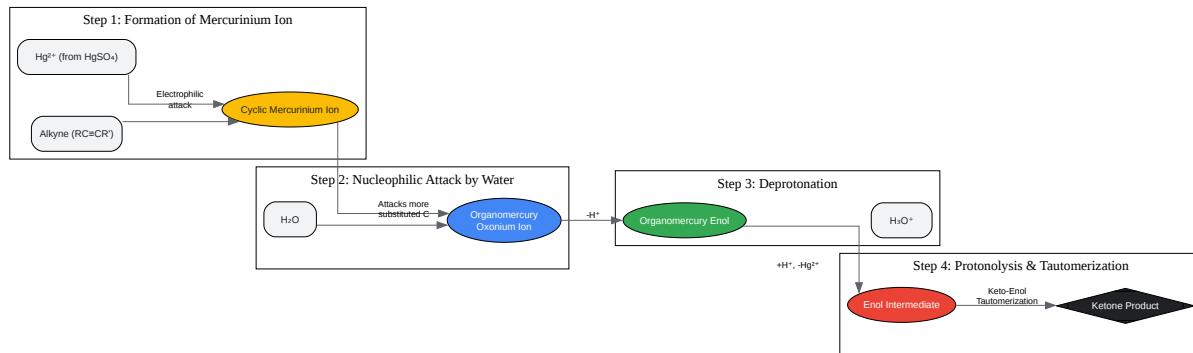
The hydration of alkynes is a fundamental organic transformation that converts a carbon-carbon triple bond into a carbonyl group. When catalyzed by mercuric sulfate (HgSO₄) in aqueous acid, this reaction proceeds with Markovnikov regioselectivity, yielding ketones from terminal and internal alkynes.^{[1][2][3]} This protocol is particularly valuable for the synthesis of methyl ketones from terminal alkynes, a common structural motif in natural products and pharmaceutical compounds.^{[2][4][5]} The reaction proceeds via an enol intermediate, which rapidly tautomerizes to the more stable keto form.^{[1][2][3]}

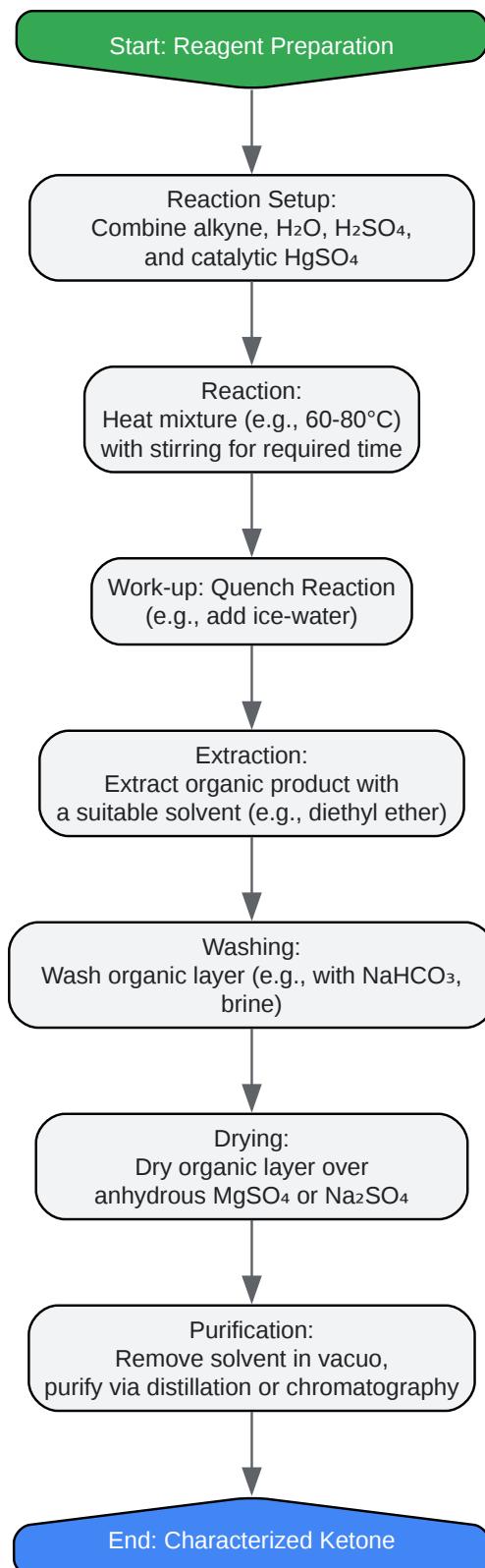
Principle of the Method

The HgSO₄-catalyzed hydration of alkynes follows Markovnikov's rule, where the hydroxyl group adds to the more substituted carbon of the triple bond, and a hydrogen atom adds to the less substituted carbon.^{[1][3][6]} The reaction mechanism involves the formation of a cyclic mercurinium ion intermediate, which prevents carbocation rearrangements that can occur in simple acid-catalyzed hydrations.^{[4][7][8]} Water then acts as a nucleophile, attacking the more substituted carbon of this intermediate. Subsequent protonolysis of the carbon-mercury bond and keto-enol tautomerization under acidic conditions yield the final ketone product.^{[1][4][5]} For terminal alkynes (RC≡CH), this method reliably produces methyl ketones (RC(O)CH₃).^{[2][4]} Unsymmetrical internal alkynes (RC≡CR') often yield a mixture of two isomeric ketones, which can limit the synthetic utility in those cases.^{[2][4][7]}

Reaction Mechanism & Experimental Workflow

The following diagrams illustrate the key steps in the reaction mechanism and the general laboratory workflow for this procedure.



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